

N-Isobutylformamide: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *N-Isobutylformamide*

Cat. No.: *B3055034*

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This technical guide provides an in-depth analysis of the chemical and physical properties of **N-Isobutylformamide**, a versatile carboxamide compound. This document outlines its fundamental molecular characteristics and explores its application in synthetic chemistry, supported by relevant experimental context.

Core Molecular Data

N-Isobutylformamide is a member of the formamide class of compounds, characterized by a formyl group attached to an isobutyl amine.^[1] Its key quantitative properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C5H11NO	PubChem ^[1] , GSRS ^[2]
Molecular Weight	101.15 g/mol	PubChem ^[1] , GSRS ^[2] , Cheméo ^[3] , Benchchem ^[4]
IUPAC Name	N-(2-methylpropyl)formamide	PubChem ^[1]
CAS Number	6281-96-5	PubChem ^[1] , Benchchem ^[4]

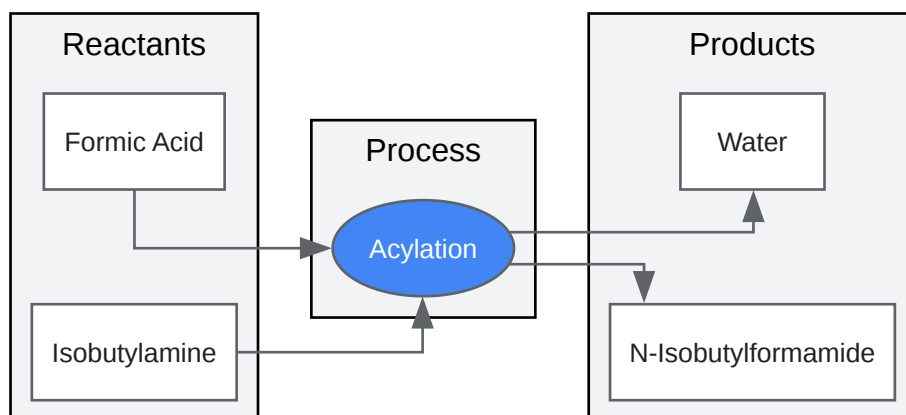
Synthesis and Experimental Context

N-Isobutylformamide serves as a model substrate in various chemical transformations, particularly in the study of C(sp³)–H bond activation, a significant challenge in organic synthesis.[4] The synthesis of N-substituted formamides like **N-Isobutylformamide** is a fundamental process in organic chemistry, often serving as a method for introducing a protecting group for amines.

A common method for its synthesis is the acylation of isobutylamine with formic acid.[4] This reaction is a condensation process that results in the formation of a stable amide bond and a water molecule.[4]

Logical Relationship: Synthesis of N-Isobutylformamide

The synthesis of **N-Isobutylformamide** from isobutylamine and formic acid can be represented as a straightforward logical flow.



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References

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